

In-Depth Technical Guide to the Chemical Properties of Cobalt(II) Bromide

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Compound of Interest

Compound Name: Cobaltous bromide

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Abstract

Cobalt(II) bromide (CoBr_2), an inorganic compound, is a versatile chemical reagent with significant applications in catalysis and coordination chemistry. This technical guide provides a comprehensive overview of the core chemical and physical properties of cobalt(II) bromide and its hydrated forms. The document details its structural characteristics, solubility, thermal stability, and key reactions. Furthermore, it furnishes detailed experimental protocols for its synthesis and thermal analysis, supported by quantitative data presented in structured tables and logical diagrams to facilitate understanding and application in a research and development setting.

Introduction

Cobalt(II) bromide is a halide of cobalt that exists in several forms, most notably as an anhydrous green solid and as a red-purple hexahydrate.^[1] Its hygroscopic nature and the distinct color change upon hydration make it a subject of interest in both educational and research contexts.^[1] For drug development professionals and researchers, CoBr_2 is primarily valued as a catalyst in a variety of organic transformations and as a precursor for the synthesis of more complex cobalt-containing coordination compounds and materials.^{[2][3]} This guide aims to consolidate the essential chemical data and experimental methodologies related to cobalt(II) bromide to support its effective use in laboratory and development settings.

Physical and Chemical Properties

Cobalt(II) bromide's properties vary significantly between its anhydrous and hydrated states. The anhydrous form is a bright green crystalline solid, which readily absorbs moisture from the air to form the hexahydrate, appearing as red-purple crystals.^[1] This transition is a classic example of the effect of ligand coordination on the d-orbital splitting of the central cobalt ion.

Quantitative Data Summary

The key physical and thermodynamic properties of cobalt(II) bromide are summarized in the tables below for easy reference and comparison.

Table 1: Physical Properties of Cobalt(II) Bromide Forms

Property	Anhydrous Cobalt(II) Bromide	Cobalt(II) Bromide Hexahydrate
Chemical Formula	CoBr ₂	CoBr ₂ ·6H ₂ O
Molar Mass	218.74 g/mol ^[1]	326.83 g/mol ^[4]
Appearance	Bright green crystals ^[1]	Red-purple crystals ^[1]
Density	4.909 g/cm ³ ^[1]	2.46 g/cm ³ ^[1]
Melting Point	678 °C (1252 °F) ^[1]	~47-50 °C ^{[1][2]}
Crystal Structure	Rhombohedral ^[1]	Monoclinic

Table 2: Solubility Data

Solvent	Anhydrous CoBr ₂ Solubility	Hexahydrate CoBr ₂ Solubility
Water	66.7 g/100 mL (at 59 °C)[1]	113.2 g/100 mL (at 20 °C)[1]
Ethanol	77.1 g/100 mL (at 20 °C)[1]	Soluble[2]
Methanol	58.6 g/100 mL (at 30 °C)[1]	Soluble
Acetone	Soluble[1]	Soluble
Ether	Soluble[1]	-
Methyl Acetate	Soluble[1]	-

Table 3: Thermodynamic Properties (at 298.15 K)

Property	Anhydrous Cobalt(II) Bromide (solid)
Standard Enthalpy of Formation (ΔH_f°)	-220.9 kJ/mol[5]
Standard Molar Entropy (S°)	79.5 J/mol·K[5]

Structure and Reactivity

Crystal and Molecular Structure

The anhydrous form of cobalt(II) bromide adopts a rhombohedral crystal structure.[1] In its hydrated forms, the cobalt ion is coordinated by water molecules. For instance, the tetrahydrate has the molecular formula $\text{trans-[CoBr}_2(\text{H}_2\text{O})_4]$. [1] The hexahydrate consists of the complex ion $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ and bromide anions. The coordination of water ligands to the Co^{2+} ion is responsible for the characteristic red-purple color of the hydrated salt.

Key Reactions

- **Hydration and Dehydration:** Anhydrous CoBr_2 is highly hygroscopic and will readily absorb atmospheric water to form the hexahydrate. The dehydration process is reversible and occurs in stages upon heating.

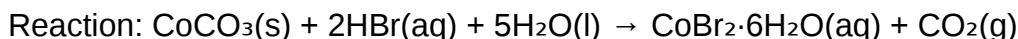
- **Acid-Base Reactions:** In aqueous solution, cobalt(II) bromide forms an acidic solution due to the hydrolysis of the aqua ion $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$. It will react with bases like sodium hydroxide to precipitate cobalt(II) hydroxide.
- **Complex Formation:** As a Lewis acid, CoBr_2 reacts with various Lewis bases (ligands) to form a wide range of coordination complexes. For example, it reacts with triphenylphosphine to form complexes that are used as catalysts in organic synthesis.^[1]
- **Oxidation:** At high temperatures, cobalt(II) bromide reacts with oxygen to form cobalt(II,III) oxide and bromine vapor.^[1]

Experimental Protocols

Synthesis of Cobalt(II) Bromide Hexahydrate

This protocol details the synthesis of cobalt(II) bromide hexahydrate from cobalt(II) carbonate and hydrobromic acid. This method is preferred over using cobalt(II) hydroxide for easier handling of the starting material.

Objective: To synthesize crystalline cobalt(II) bromide hexahydrate.



Materials:

- Cobalt(II) carbonate (CoCO_3)
- 48% Hydrobromic acid (HBr)
- Deionized water
- Beaker (250 mL)
- Stirring rod
- Hot plate
- Evaporating dish

- Crystallizing dish
- Buchner funnel and filter paper
- Desiccator

Procedure:

- In a well-ventilated fume hood, carefully add a stoichiometric amount of solid cobalt(II) carbonate in small portions to a beaker containing a slight excess of 48% hydrobromic acid. Stir continuously. Effervescence (release of CO_2) will be observed.
- Continue adding cobalt(II) carbonate until the effervescence ceases, indicating that all the acid has been neutralized. A small amount of unreacted carbonate should remain to ensure complete neutralization of the acid.
- Gently heat the resulting solution on a hot plate to approximately 50-60 °C to ensure the reaction is complete and to dissolve the product fully.
- Filter the warm solution to remove any unreacted cobalt(II) carbonate.
- Transfer the clear, pink-red filtrate to an evaporating dish and gently heat to concentrate the solution. Reduce the volume until the solution is saturated. The point of saturation can be identified by the formation of crystals at the edge of the solution or on a cooled stirring rod dipped into the solution.
- Allow the concentrated solution to cool slowly to room temperature in a crystallizing dish. Further cooling in an ice bath can promote crystallization.
- Collect the red-purple crystals of cobalt(II) bromide hexahydrate by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of ice-cold deionized water to remove any residual acid, followed by a wash with a small amount of cold ethanol.
- Dry the crystals by placing them in a desiccator over a suitable drying agent (e.g., silica gel or anhydrous calcium chloride) until a constant weight is achieved.

Thermal Decomposition Analysis by Thermogravimetry (TGA)

This protocol outlines the procedure for analyzing the thermal decomposition of cobalt(II) bromide hexahydrate using a thermogravimetric analyzer.

Objective: To determine the temperatures of dehydration and decomposition of $\text{CoBr}_2 \cdot 6\text{H}_2\text{O}$ and to quantify the mass loss at each stage.

Instrumentation:

- Thermogravimetric Analyzer (TGA)
- High-purity inert gas (e.g., Nitrogen or Argon)
- Sample pans (e.g., alumina or platinum)
- Microbalance

Procedure:

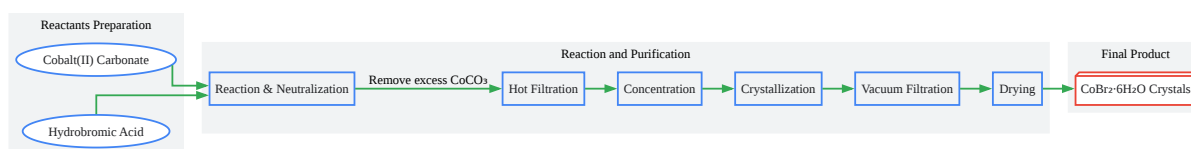
- Calibrate the TGA instrument for temperature and mass according to the manufacturer's instructions.
- Accurately weigh approximately 5-10 mg of finely ground cobalt(II) bromide hexahydrate into a TGA sample pan.
- Place the sample pan in the TGA furnace.
- Set the initial temperature to ambient (e.g., 25 °C) and purge the furnace with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 50-100 mL/min) for at least 30 minutes to ensure an inert atmosphere.
- Program the TGA to heat the sample from ambient temperature to approximately 800 °C at a constant heating rate (e.g., 10 °C/min).
- Record the mass loss as a function of temperature.

- Analyze the resulting TGA curve to identify the distinct steps of mass loss, corresponding to the dehydration and decomposition events. The expected dehydration occurs in two main steps: first to the dihydrate and then to the anhydrous form.[1]

Visualizations of Key Processes

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of cobalt(II) bromide hexahydrate.

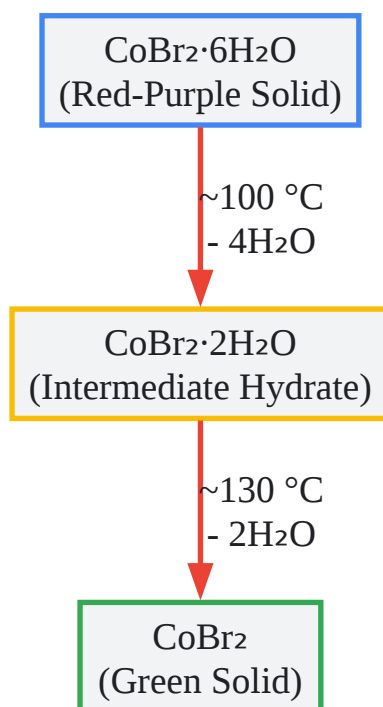


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Caption: Workflow for the synthesis of Cobalt(II) Bromide Hexahydrate.

Thermal Dehydration Pathway

This diagram illustrates the stepwise dehydration of cobalt(II) bromide hexahydrate upon heating.



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Caption: Thermal dehydration pathway of Cobalt(II) Bromide Hexahydrate.[1]

Conclusion

Cobalt(II) bromide is a compound of significant interest due to its catalytic activity and role as a precursor in coordination chemistry. This guide has provided a detailed overview of its fundamental chemical and physical properties, with a focus on quantitative data and practical experimental protocols. The information and diagrams presented herein are intended to serve as a valuable resource for researchers, scientists, and professionals in drug development, facilitating the safe and effective use of cobalt(II) bromide in a scientific setting.

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